

Application Notes and Protocols: Synthesis of Dimethyl Azelate

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Compound of Interest

Compound Name: Dimethyl Azelate

Cat. No.: B156576

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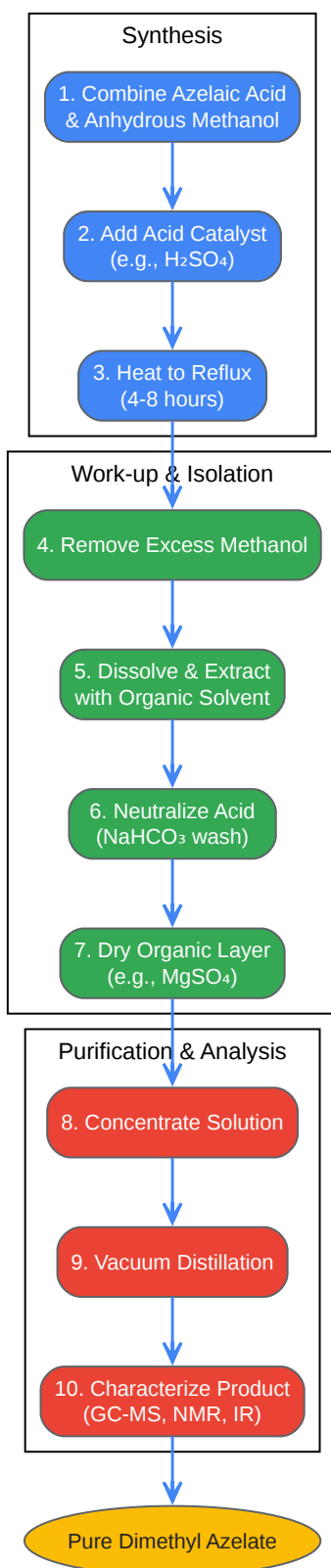
Introduction

Dimethyl azelate, the dimethyl ester of nonanedioic acid (azelaic acid), is a versatile chemical compound with a wide range of applications. It serves as a key ingredient in the formulation of lithium complex greases, enhancing their shear stability and load-carrying capacity for use in heavy machinery and automotive sectors[1]. Additionally, it is utilized as a plasticizer in polymer applications, a solvent for resins, and as a component in fragrances and cleaning agents[2][3]. In the realm of scientific research, **dimethyl azelate** is employed in environmental analysis of particulate matter and as a bio-based building block for creating biodegradable polymers[1][2].

This document provides detailed protocols for the synthesis of **dimethyl azelate** from azelaic acid and methanol, targeting researchers, chemists, and professionals in drug development and material science. The primary method detailed is the acid-catalyzed Fischer esterification, a robust and widely-used procedure.

Chemical Reaction Pathway

The synthesis of **dimethyl azelate** from azelaic acid and methanol is a classic example of a Fischer esterification. In this reaction, the two carboxylic acid groups of azelaic acid react with two molecules of methanol in the presence of an acid catalyst to form the corresponding diester, **dimethyl azelate**, and water as a byproduct. The reaction is reversible and typically requires an excess of methanol and a catalyst to drive the equilibrium towards the product.



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References

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- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of Dimethyl Azelate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156576#synthesis-of-dimethyl-azelate-from-azelaic-acid-and-methanol\]](https://www.benchchem.com/product/b156576#synthesis-of-dimethyl-azelate-from-azelaic-acid-and-methanol)

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